

# Potassium Nitrosodisulfonate: A Stable Free Radical for Research and Development

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## Compound of Interest

Compound Name: POTASSIUM  
NITROSODISULFONATE

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An In-depth Technical Guide

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**Potassium nitrosodisulfonate**, commonly known as Fremy's salt, is an inorganic compound renowned for its nature as a stable and water-soluble free radical. This property makes it a valuable tool in a variety of chemical and biological research applications. This technical guide provides a comprehensive overview of **potassium nitrosodisulfonate**, detailing its synthesis, physicochemical properties, and key applications, with a focus on its utility in Electron Paramagnetic Resonance (EPR) spectroscopy, oxidative reactions for organic synthesis, and the modification of biomolecules. Detailed experimental protocols for its synthesis and major applications are provided, along with a compilation of its quantitative parameters. Safety and handling considerations for this reactive species are also thoroughly addressed.

## Introduction

**Potassium nitrosodisulfonate**, with the chemical formula  $K_2[ON(SO_3)_2]$ , exists as a dimeric solid but dissociates in aqueous solution to form the vibrant purple nitrosodisulfonate radical anion,  $[ON(SO_3)_2]^{2-}$ . [1] Discovered by Edmond Frémy in 1845, this paramagnetic species has garnered significant interest due to its unusual stability for a free radical. [1] This stability, attributed to the delocalization of the unpaired electron over the nitroso group and the two

sulfonate groups, allows for its isolation and use as a reagent in a variety of chemical transformations.

In the solid state, it is a yellow-brown crystalline powder and is diamagnetic, suggesting a dimeric structure.<sup>[2]</sup> However, when dissolved in water or other polar solvents, it forms a bright violet, paramagnetic solution containing the monomeric radical anion.<sup>[2]</sup> This distinct color allows for easy visual monitoring of reactions.

The utility of Fremy's salt spans several scientific disciplines. In organic chemistry, it is a well-established oxidizing agent, particularly for the conversion of phenols and anilines to quinones, a reaction famously known as the Teuber reaction.<sup>[1][3]</sup> For researchers in the life sciences and drug development, its properties as a stable radical make it an excellent standard for Electron Paramagnetic Resonance (EPR) spectroscopy, aiding in the quantification and characterization of other radical species.<sup>[1]</sup> Furthermore, its ability to selectively oxidize amino acid residues, such as tyrosine, has led to its use in the cross-linking of peptides and proteins.<sup>[4][5]</sup>

This guide aims to provide researchers, scientists, and drug development professionals with a detailed technical resource on **potassium nitrosodisulfonate**, covering its fundamental chemistry, practical applications, and the necessary protocols for its safe and effective use.

## Physicochemical and Spectroscopic Properties

The unique characteristics of **potassium nitrosodisulfonate** stem from its stable free radical nature in solution. A summary of its key physical, chemical, and spectroscopic properties is presented below.

### Physical and Chemical Properties

Property	Value	Reference
Chemical Formula	$\text{K}_2[\text{ON}(\text{SO}_3)_2]$	[1]
Molar Mass	268.33 g/mol	[1]
Appearance (Solid)	Yellowish-brown powder or crystals	[1]
Appearance (Aqueous Solution)	Bright violet	[1]
Solubility	Soluble in water	[1]
Stability (Solid)	Can decompose spontaneously, especially in the presence of moisture or impurities.[3]	
Stability (Solution)	Most stable in weakly alkaline solutions (pH ~9-10). Decomposes rapidly in acidic solutions and more slowly in strongly alkaline solutions.[6]	

## Electron Paramagnetic Resonance (EPR) Data

Fremy's salt is widely used as a standard in EPR spectroscopy due to its simple and well-defined spectrum. The spectrum is characterized by a triplet, arising from the hyperfine coupling of the unpaired electron with the  $^{14}\text{N}$  nucleus ( $I=1$ ).

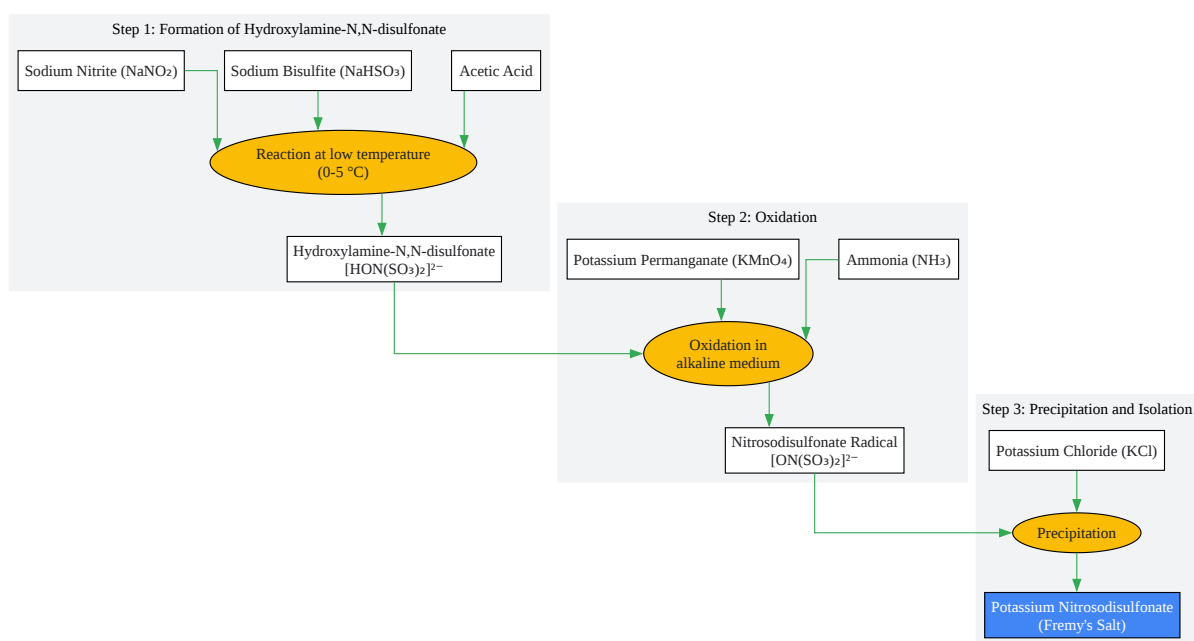
Parameter	Value	Conditions	Reference
g-value	~2.0055	Aqueous solution	
Hyperfine Coupling Constant (aN)	~13.0 G (1.3 mT)	Aqueous solution	[1]
Linewidth	Varies with solvent and temperature		

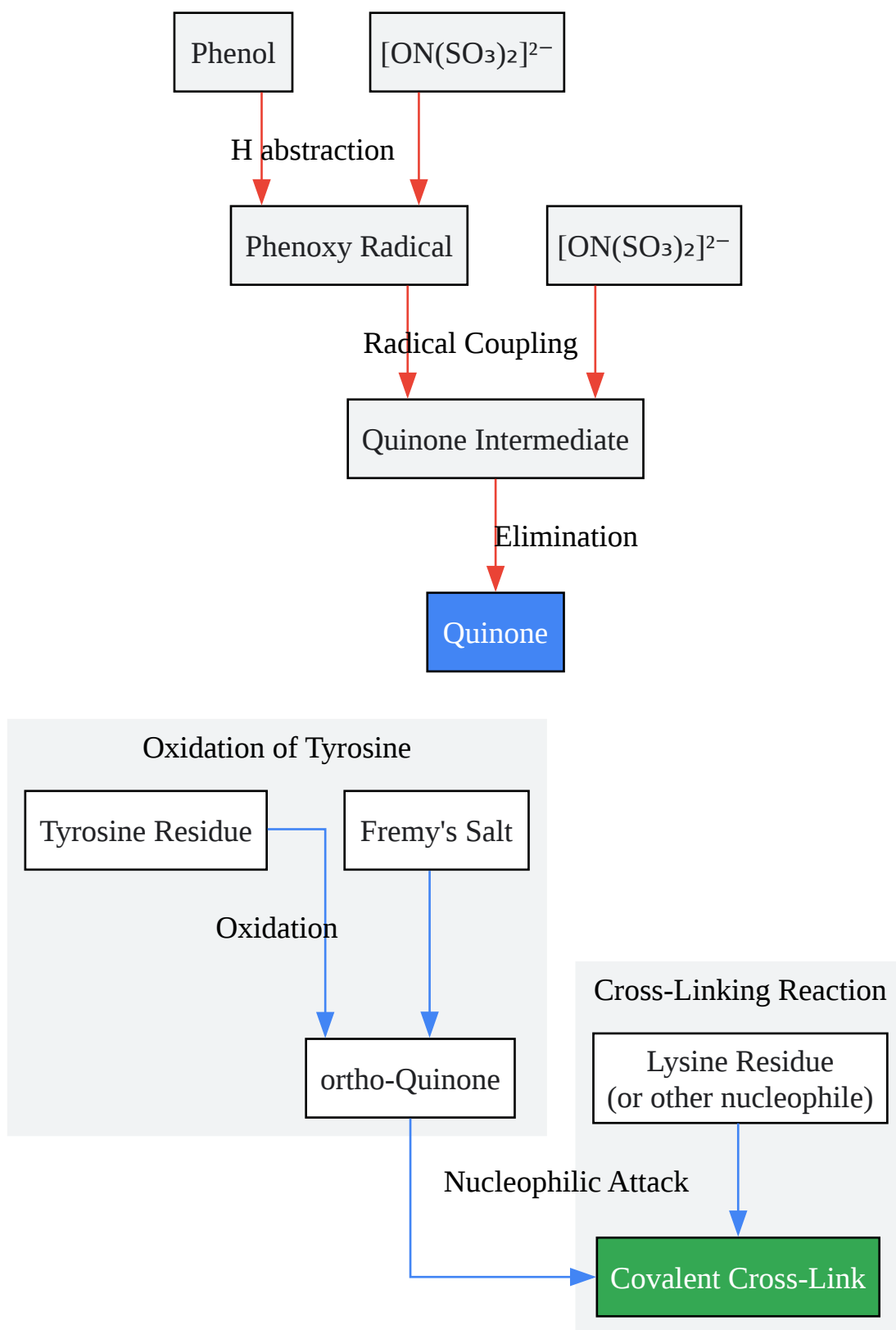
Note: The exact g-value and hyperfine coupling constant can vary slightly depending on the solvent and temperature.

## Synthesis and Preparation

Fremy's salt can be synthesized in the laboratory through a two-step process involving the formation of hydroxylamine-N,N-disulfonate followed by its oxidation. Several oxidizing agents can be used, with potassium permanganate being a common choice.

## Synthesis Workflow





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